

Application Note: Strategic Synthesis of Pharmaceutical Intermediates using 2-Ethoxy-N-ethylethanamine

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Compound of Interest

Compound Name: (2-Ethoxy-ethyl)-ethyl-amine

CAS No.: 38256-95-0

Cat. No.: B1595431

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Functionalization

Critical Identity & Safety Verification

Technical Alert: There is a frequent database mismatch regarding this chemical entity.

- Target Compound (Addressed in this Guide): 2-Ethoxy-N-ethylethanamine (Secondary Amine).^[1]
 - Structure:
 - CAS: 38256-95-0^[2]^[3]
 - Function: Nucleophilic building block for introducing flexible, ether-linked amine side chains.
- Common Confusion: Often mislabeled in commercial databases as CAS 3616-56-6.

- Correction: CAS 3616-56-6 refers to 2,2-Diethoxy-N,N-dimethylethanamine (an acetal).[4]
[5]
- Action: Verify the structure via NMR or IR prior to synthesis. This protocol applies strictly to the secondary amine.

Physicochemical Profile

Property	Value	Relevance to Synthesis
Molecular Weight	117.19 g/mol	Stoichiometry calculations.
Boiling Point	~134°C	High enough for reflux in toluene/DCE; requires vacuum distillation for removal.
pKa (Calc)	~9.5 - 10.0	Moderately basic; requires organic bases (DIPEA/TEA) in alkylation reactions.
LogP	~0.6	Lower than Diethylamine (LogP ~0.8); improves aqueous solubility of the final drug candidate.

Strategic Rationale in Drug Design

In medicinal chemistry, 2-Ethoxy-N-ethylethanamine is often employed as a bioisostere for the diethylamine moiety.

- Solubility Modulation: The ether oxygen acts as a hydrogen bond acceptor, lowering the LogD of the parent molecule compared to a pure alkyl chain, thereby improving aqueous solubility without introducing ionizable groups.
- hERG Avoidance: "Greasy" basic amines are frequent hERG channel blockers (cardiotoxicity risk). Introducing the oxygen atom reduces lipophilicity and alters the pharmacophore shape, potentially mitigating off-target cardiac liability [1].

- **Linker Flexibility:** The ethoxyethyl chain provides a flexible tether, allowing the terminal ethyl group to access hydrophobic pockets in kinases or GPCRs.

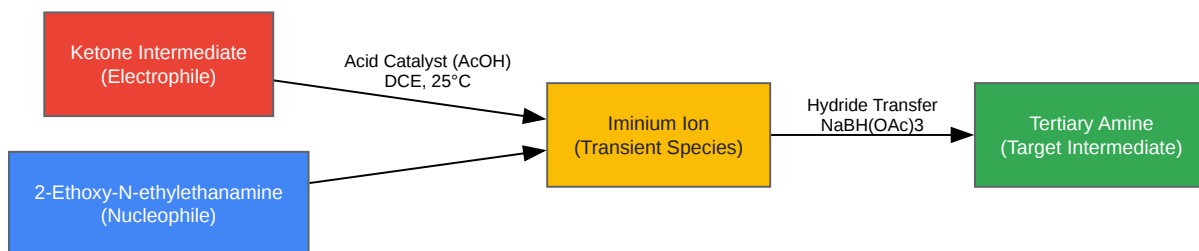
Protocol A: Reductive Amination (Kinase Inhibitor Synthesis)

This protocol describes the coupling of 2-Ethoxy-N-ethylethanamine with a ketone intermediate, a critical step in the synthesis of 7-azaindole derivatives (e.g., JNK inhibitors) [2].

Reaction Logic

Direct alkylation with alkyl halides often leads to over-alkylation (quaternary salts). Reductive amination is the preferred route for coupling secondary amines to hindered cores because it is self-limiting to the tertiary amine.

Workflow Diagram



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Figure 1: Mechanistic pathway for the reductive amination of ketones with 2-Ethoxy-N-ethylethanamine.

Detailed Methodology

Reagents:

- Ketone Intermediate (1.0 equiv)
- 2-Ethoxy-N-ethylethanamine (2.0 equiv)[1][2][3]

- Sodium Triacetoxyborohydride (STAB) (1.5 - 2.0 equiv)
- Acetic Acid (AcOH) (1.0 equiv)
- Solvent: 1,2-Dichloroethane (DCE) (Anhydrous)

Step-by-Step Procedure:

- Preparation: In a flame-dried round-bottom flask under atmosphere, dissolve the Ketone Intermediate (e.g., 1 mmol) in anhydrous DCE (5 mL).
- Imine Formation: Add 2-Ethoxy-N-ethylethanamine (2 mmol) followed by Acetic Acid (1 mmol). The acid catalyzes the formation of the iminium ion.
- Stirring: Stir at room temperature for 30–60 minutes. Note: Some hindered ketones may require mild heating (40°C) or longer times to form the imine equilibrium.
- Reduction: Cool the mixture to 0°C (optional, but recommended to minimize side reactions). Add STAB (1.5 mmol) portion-wise over 10 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–24 hours. Monitor via LC-MS for the disappearance of the ketone () and appearance of the amine product.
- Quench: Quench the reaction by adding saturated aqueous solution. Stir vigorously for 15 minutes to decompose borate complexes.
- Extraction: Extract the aqueous layer with DCM (). Combine organic layers.
- Purification: Dry over , filter, and concentrate. Purify via flash column chromatography (typically DCM/MeOH/NH₃ gradients) to isolate the tertiary amine.

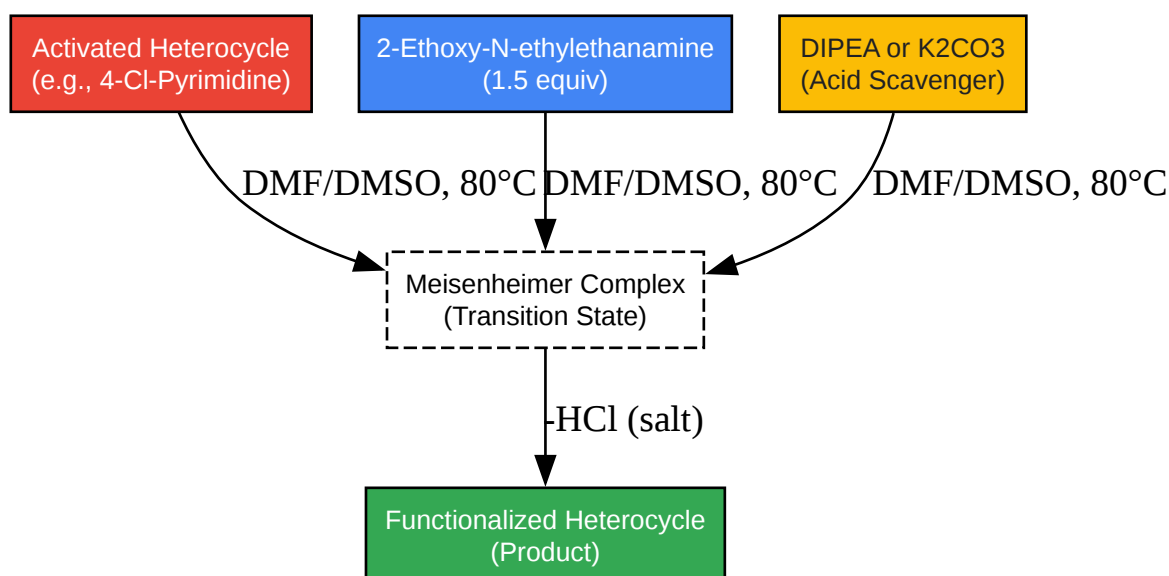
Protocol B: Nucleophilic Aromatic Substitution ()

This method is used to attach the amine tail to heterocyclic scaffolds (e.g., chloropyrimidines, chloronaphthalimides) for DNA intercalators or receptor antagonists [3].

Reaction Logic

The secondary nitrogen of 2-Ethoxy-N-ethylethanamine acts as a nucleophile, displacing a leaving group (Cl, F, Br) on an electron-deficient aromatic ring.

Workflow Diagram



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Figure 2:

reaction pathway for functionalizing heterocycles.

Detailed Methodology

Reagents:

- Heteroaryl Chloride (1.0 equiv)
- 2-Ethoxy-N-ethylethanamine (1.2 - 1.5 equiv)

- Base: Diisopropylethylamine (DIPEA) (2.0 equiv) or (3.0 equiv)
- Solvent: DMF, NMP, or DMSO (Polar aprotic solvents accelerate)

Step-by-Step Procedure:

- Dissolution: Dissolve the Heteroaryl Chloride in DMF (concentration ~0.2 M).
- Addition: Add DIPEA followed by 2-Ethoxy-N-ethylethanamine.
- Heating: Heat the reaction mixture to 80–100°C. Note: For highly reactive substrates (e.g., 2,4-dichloropyrimidine), room temperature may suffice to selectively displace the more reactive chloride.
- Monitoring: Monitor by TLC or HPLC. The reaction is typically complete within 2–6 hours.
- Workup:
 - Method A (Precipitation): Pour the reaction mixture into ice-water. If the product is solid, filter and wash with water.
 - Method B (Extraction): Dilute with EtOAc, wash extensively with water and brine (to remove DMF), dry, and concentrate.
- Salt Formation (Optional): To stabilize the product as a pharmaceutical intermediate, treat the crude oil with HCl in dioxane/ether to generate the hydrochloride salt.

References

- Gleeson, M. P. (2008). Generation of a set of simple, interpretable ADMET rules of thumb. *Journal of Medicinal Chemistry*, 51(4), 817-834. [Link](#)
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